Application Note: Preparation of Cyc-116 Stock Solutions for Assays

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Compound of Interest

Compound Name:	*Cyc-116*
CAS No.:	*693228-63-6*
Cat. No.:	*B1669385*

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Audience: Researchers, scientists, and drug development professionals.

Introduction **Cyc-116** is a potent, orally bioavailable small molecule inhibitor targeting Aurora kinases A and B, which are critical regulators of mitosis. It also shows inhibitory activity against Vascular Endothelial Growth Factor Receptor 2 (VEGFR2), Flt-3, and Src kinases, implicating it in both cell cycle control and anti-angiogenesis. Accurate and consistent preparation of **Cyc-116** stock solutions is paramount for obtaining reproducible results in both in vitro and in vivo assays. This document provides a detailed protocol for the preparation, storage, and handling of **Cyc-116** stock solutions.

Chemical and Physical Properties

Proper stock solution preparation begins with understanding the fundamental properties of the compound. The key characteristics of **Cyc-116** are summarized below.

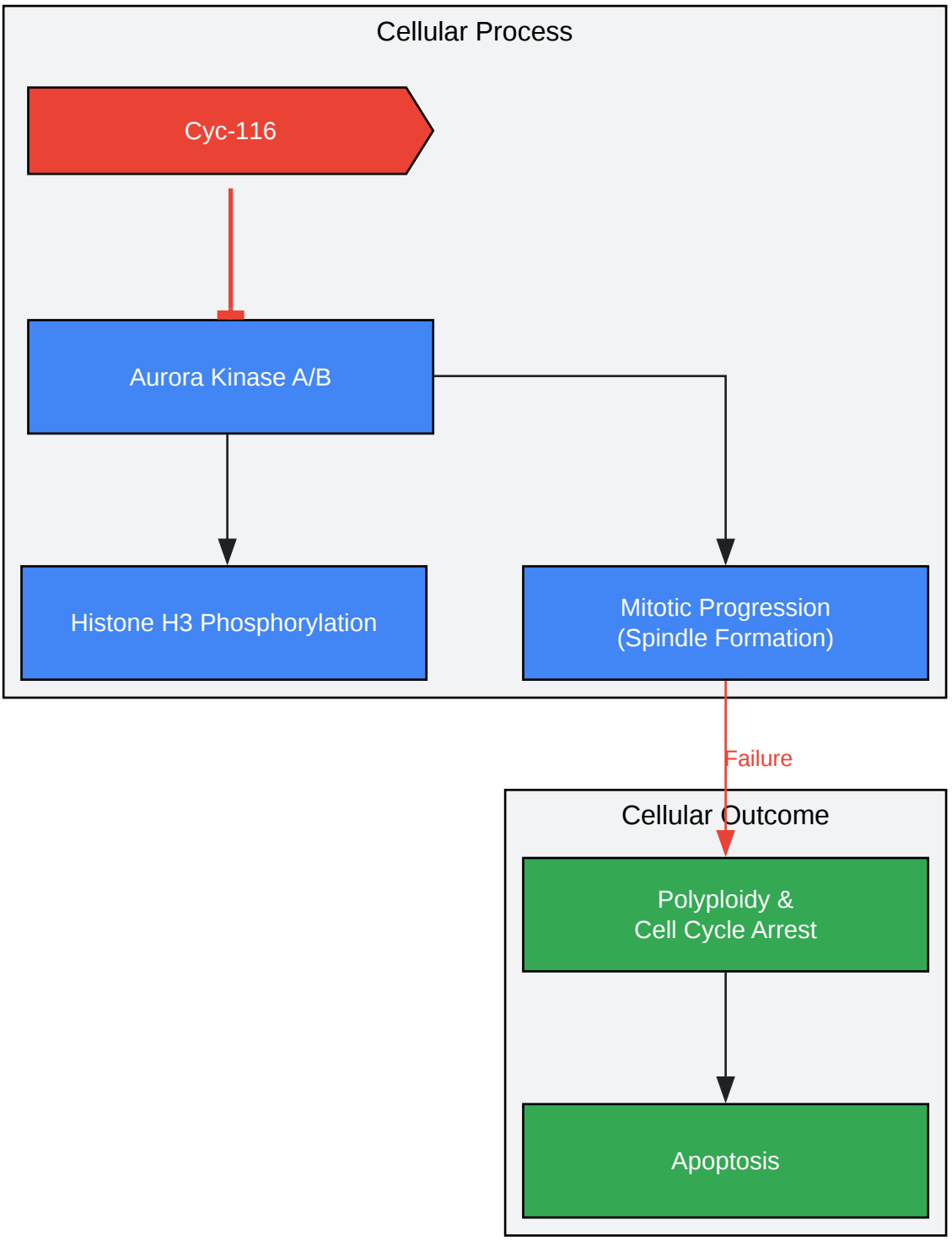
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Property	Value	Source
Molecular Formula	$C_{18}H_{20}N_6OS$	
Molecular Weight	368.46 g/mol	
CAS Number	693228-63-6	
Appearance	Solid powder	
Solubility	DMSO: ≥15 mg/mL (up to 65.13 mM)	
Water: Insoluble		
Ethanol: Insoluble		
Purity	≥98%	

Mechanism of Action: Signaling Pathway

Cyc-116 primarily functions by inhibiting Aurora kinases A and B, which are essential for proper mitotic progression. This inhibition leads to defects in centrosome separation, spindle formation, and the spindle assembly checkpoint. The ultimate result is a failure of cytokinesis, leading to polyploidy and subsequent apoptotic cell death.

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Caption: Mechanism of action of **Cyc-116** via Aurora kinase inhibition.

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Experimental Protocols

The following protocols detail the preparation of a high-concentration primary stock solution in DMSO and its subsequent dilution for use in typical cell-based assays.

3.1. Workflow for Stock Solution Preparation

The overall process is straightforward and involves careful weighing, complete solubilization, and proper storage.



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Caption: Standard workflow for preparing **Cyc-116** stock solution.

3.2. Materials and Equipment

- **Cyc-116** powder
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or cryovials
- Pipettes and sterile, filter-barrier tips
- Vortex mixer
- Sonicator (optional, for aiding dissolution)
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

3.3. Protocol 1: Preparation of 10 mM DMSO Stock Solution

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This protocol describes the preparation of 1 mL of a 10 mM stock solution. Adjust volumes as needed.

- Calculation: Determine the mass of **Cyc-116** required.
  - Mass (mg) = Molarity (mM) × Volume (mL) × Molecular Weight (g/mol) / 1000
  - Mass (mg) = 10 mM × 1 mL × 368.46 g/mol / 1000 = 3.685 mg
- Weighing: Carefully weigh out approximately 3.69 mg of **Cyc-116** powder and place it into a sterile microcentrifuge tube or vial.
- Solubilization: Add 1 mL of high-quality DMSO to the tube containing the powder. Using fresh, moisture-free DMSO is crucial as absorbed moisture can reduce solubility.
- Mixing: Cap the tube tightly and vortex thoroughly for 1-2 minutes. If the solid does not fully dissolve, sonicate the solution for 5-10 minutes. Visually inspect the solution against a light source to ensure it is clear and free of any precipitate.
- Aliquoting: To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 20-50 µL) in sterile cryovials.
- Storage: Store the aliquoted stock solutions protected from light at -20°C for short-to-medium term (up to 1 year) or at -80°C for long-term storage (up to 2 years). The solid powder form is stable for over 3 years when stored at -20°C.

3.4. Protocol 2: Preparation of Working Solutions for Cell-Based Assays

- Thawing: Thaw a single aliquot of the 10 mM stock solution at room temperature.
- Dilution: Perform serial dilutions of the stock solution directly into the appropriate cell culture medium to achieve the desired final concentrations for your experiment.
  - Important: The final concentration of DMSO in the cell culture well should be kept to a minimum (typically ≤ 0.5%) to avoid solvent-induced cytotoxicity. Always include a vehicle control (medium with the same final DMSO concentration) in your experimental setup.

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- Example: To prepare a 10 µM working solution from a 10 mM stock, you can perform a 1:1000 dilution (e.g., add 1 µL of stock to 999 µL of culture medium).

Storage and Stability Summary

Consistent storage is key to maintaining the potency and reliability of **Cyc-116**.

Form	Storage Temperature	Stability Period	Notes
Solid Powder	-20°C	≥ 3 years	
DMSO Stock Solution	-20°C	~1 year	
-80°C	~2 years		

Disclaimer: This protocol is intended for research use only. Users should adhere to all applicable laboratory safety guidelines and consult the manufacturer's specific product data sheet for any lot-specific information.

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